Technical Support Center: Enhancing Virtual Surgical Planning (VSP) Accuracy for BSSO

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Compound of Interest		
Compound Name:	BSSO	
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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in improving the accuracy of virtual surgical planning for Bilateral Sagittal Split Osteotomy (**BSSO**).

Frequently Asked Questions (FAQs)

Q1: What are the most common sources of error in the VSP workflow for **BSSO**?

A1: Inaccuracy in VSP for **BSSO** can be introduced at various stages of the workflow. Key sources of error include issues with head positioning and 3D data integration, inaccuracies in segment positioning during the virtual surgery, and problems with the fabrication of stereolithographic surgical splints.[1] Poor communication between the surgeon and the planning engineer can also lead to deviations from the intended plan.[2][3]

Q2: How can I minimize errors related to data acquisition and integration?

A2: To minimize errors during data acquisition and integration, ensure proper patient head positioning during CT/CBCT scans to establish a reliable 3D reference plane.[1] Use of stable anatomical landmarks, such as the Frankfort horizontal plane, is crucial.[1] When integrating 3D dental data with skull data, verify the accuracy of the bite registration and the alignment of the dental models with the CBCT images.[4]

Q3: My postoperative results are not matching the virtual plan. What could be the cause?

A3: Discrepancies between the virtual plan and postoperative results can stem from several factors. One significant factor is the surgical transfer of the plan, where the intermediate splint plays a critical role.[1] Ill-fitting splints can lead to inaccurate positioning of the maxillomandibular complex. Other potential causes include soft tissue impedance to bony movement, which is not fully accounted for in the virtual plan, and condyle displacement during surgery.[2][3]

Q4: What level of accuracy can I expect from VSP for **BSSO**?

A4: VSP for **BSSO** is generally considered to have a high degree of accuracy. Studies have reported average linear differences between the virtual plan and postoperative results to be less than 2 mm.[5][6][7] However, variations can occur, with some studies showing larger discrepancies in specific dimensions, such as the anteroposterior (Y-axis) direction.[8] For angular measurements, mean deviations are typically within 4 degrees.[7]

Q5: Are there ways to improve the predictability of soft tissue changes with VSP?

A5: While VSP is more accurate for hard tissue prediction, predicting soft tissue changes remains a challenge.[4] Although VSP can be useful for predicting postsurgical soft tissue outcomes, its accuracy is lower than for bone predictions.[4] Issues with soft tissue remodeling can occur following hard tissue changes.[4]

Troubleshooting Guides

Issue 1: Inaccurate Osteotomy Cuts During Surgery

- Symptom: The executed osteotomy lines deviate from the virtually planned cuts.

- Possible Cause: Lack of precise guidance during the surgical procedure.

- Solution: Consider the use of custom 3D-printed osteotomy guiding templates in addition to the surgical splint. These guides can help to control the osteotomy more accurately and increase the overall precision of the VSP.[6]

Issue 2: Poor Fit of the Surgical Splint

- Symptom: The 3D-printed surgical splint does not seat properly on the teeth intraoperatively.

- Possible Causes:

  - Inaccuracies in the initial dental impressions or intraoral scans.

  - Distortions during the 3D printing process of the splint.

  - Chipped teeth on the dental model used for planning, which can affect the final occlusive fitting of the splint.[3]

- Solutions:

  - Ensure high-quality, distortion-free dental impressions or scans are used as input for the VSP.

  - Validate the accuracy of the 3D-printed splint against the original digital model before sterilization.

  - Carefully inspect the patient's dentition and the dental casts for any discrepancies, such as chipped teeth, that could affect the splint's fit.[3]

Issue 3: Discrepancies in Condylar Position Post-Surgery

- Symptom: Postoperative imaging shows a different condylar position compared to the virtual plan.

- Possible Cause: Poor appreciation for condyle placement on the preoperative scans and failure to maintain the condylar position during surgery.[2][3]

- Solution: During the virtual planning phase, meticulously evaluate the preoperative condylar position in the glenoid fossa. Intraoperatively, ensure the condyles are seated correctly in the desired position before final fixation.

Quantitative Data Summary

Study	Mean Linear Discrepancy (mm)	Mean Angular Discrepancy (degrees)	Key Findings
Ovid (Morphometric Study)	< 1 mm in 12/17 patients	Not Reported	An overall high degree of accuracy was found between the virtual plan and the postoperative result.[5]
Tran et al. (2021)	Overall mean RMSD: 1.85 ± 0.10	Not Reported	VSP in segmental osteotomy in combination with bimaxillary orthognathic surgery with a surgery-first approach demonstrated good accuracy.[6]
SciELO (Retrospective Study)	Z-linear dimension: > 2 mm	Roll: High accuracy; Pitch & Yaw: Lower accuracy	Significant statistical differences were found for all absolute linear measures, with the vertical (Z-axis) dimension showing less accuracy. Angular deviations were within the 4° clinical threshold.[7]
Barone et al. (as cited in a review)	Minimal discrepancies	Not Reported	Assessed VSP accuracy 12 to 18 months after Class III surgery and reported long-term stability.[9]

# Experimental Protocols

Protocol 1: Accuracy Assessment of VSP

This protocol outlines a common methodology for evaluating the accuracy of VSP in **BSSO** by comparing the virtual surgical plan with the postoperative outcome.

Methodology:

- Preoperative Data Acquisition:

  - Obtain a high-resolution cone-beam computed tomography (CBCT) scan of the patient's craniofacial region.

  - Acquire digital dental models via an intraoral scanner or by scanning conventional plaster models.

- Virtual Surgical Planning:

  - Import the CBCT and dental model data into a VSP software (e.g., ProPlan CMF).

  - Perform virtual osteotomies and repositioning of the bony segments according to the treatment plan.

  - Design and 3D print an intermediate surgical splint based on the final virtual plan.

- Surgical Intervention:

  - Perform the **BSSO** surgery using the 3D-printed splint to guide the positioning of the maxillomandibular complex.

- Postoperative Data Acquisition:

  - Obtain a postoperative CBCT scan of the patient within a specified timeframe (e.g., 1 week) using the same scanning parameters as the preoperative scan.

- Data Analysis and Superimposition:

 - Import the postoperative CBCT scan into a 3D analysis software (e.g., Geomagic Studio).

- Superimpose the postoperative 3D model onto the preoperative virtual surgical plan using stable cranial base structures as a reference.

- Measure the linear and angular differences between the planned and actual positions of predefined anatomical landmarks on the maxilla and mandible.

- Calculate the root mean square deviation (RMSD) to quantify the overall discrepancy.

Visualizations
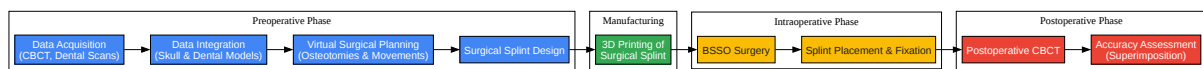
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Caption: VSP workflow for **BSSO** from planning to assessment.
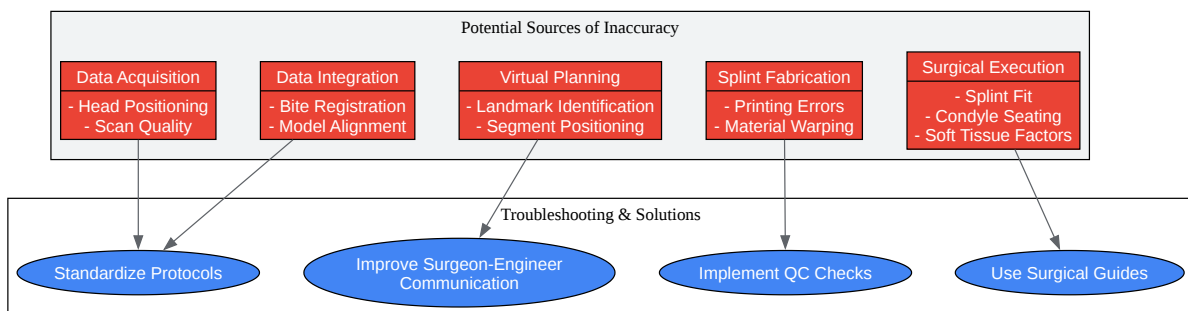
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Caption: Common error sources and solutions in VSP for **BSSO**.

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References

- 1. Considerations for virtual surgical planning and simulation in orthognathic surgery—a narrative review - Kwon - Frontiers of Oral and Maxillofacial Medicine [fomm.amegroups.org]

- 2. researchgate.net [researchgate.net]

- 3. Virtual Surgical Planning: The Pearls and Pitfalls - PMC [pmc.ncbi.nlm.nih.gov]

- 4. Accuracy of 3D Virtual Surgical Planning Compared to the Traditional Two-Dimensional Method in Orthognathic Surgery: A Literature Review - PMC [pmc.ncbi.nlm.nih.gov]

- 5. ovid.com [ovid.com]

- 6. Accuracy of virtual surgical planning in segmental osteotomy in combination with bimaxillary orthognathic surgery with surgery first approach - PMC [pmc.ncbi.nlm.nih.gov]

- 7. scielo.br [scielo.br]

- 8. Comparison of accuracy of maxilla between virtual surgical planning and conventional surgical planning in bimaxillary orthognathic surgery: a randomized controlled trial - PMC [pmc.ncbi.nlm.nih.gov]

- 9. researchgate.net [researchgate.net]

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